

# Feruloylputrescine biosynthesis pathway

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## Compound Focus: Feruloylputrescine

CAS No.: 91000-11-2

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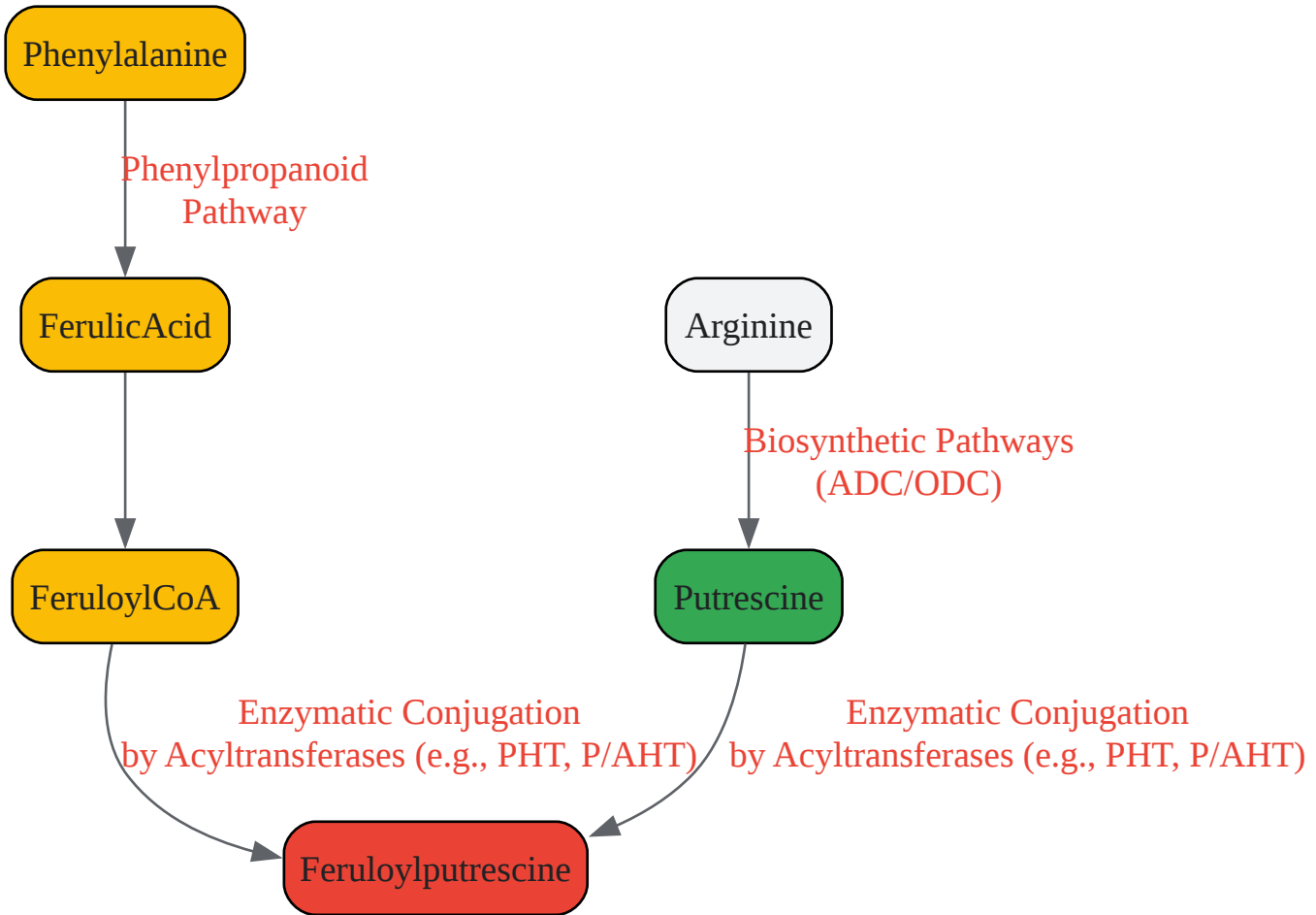
## Core Biosynthetic Pathway

The biosynthesis of **feruloylputrescine** involves the conjugation of two precursor molecules: **feruloyl-CoA** (a phenolic compound from the phenylpropanoid pathway) and **putrescine** (a polyamine). This reaction is catalyzed by enzymes known as **acyltransferases**, specifically **hydroxycinnamoyltransferases**.

The table below summarizes the key enzymes involved in this pathway as identified in rice plants:

Enzyme Abbreviation	Full Enzyme Name	Substrate Specificity	Key Expression Tissues & Inducers	Reference
PHT	Putrescine <i>N</i> -hydroxycinnamoyltransferase	Highly specific for <b>putrescine</b>	Roots, developing flowers	[1]
AHT	Agmatine <i>N</i> -hydroxycinnamoyltransferase	Highly specific for <b>agmatine</b>	Roots, developing flowers	[1]
P/AHT	Putrescine/Agmatine <i>N</i> -hydroxycinnamoyltransferase	Uses both <b>putrescine</b> and <b>agmatine</b>	Roots, flowers; strongly <b>induced by wounding</b> in leaves	[1]

The logical flow of the **feruloylputrescine** biosynthesis pathway, integrating these enzymes and precursors, can be visualized as follows:



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Overview of the **feruloylputrescine** biosynthesis pathway, showing the integration of polyamine and phenylpropanoid precursors.

## Biological Roles and Regulation

**Feruloylputrescine** is not a primary metabolite but a specialized one, often accumulating in response to various biotic and abiotic stimuli. Its primary characterized role is in **plant defense**:

- **Induction by Herbivores and Pathogens:** In rice leaves, **feruloylputrescine** and its analog p-coumaroylputrescine strongly accumulate after attack by both chewing and sucking herbivores [1].

- **Antimicrobial Properties: Feruloylputrescine** itself is not always the direct antimicrobial agent. Its accumulation can be part of a broader defensive metabolic shift. In the context of Citrus Greening Disease (HLB), the precursor **ferulic acid** and downstream **bioflavonoids** exhibit strong bactericidal activity against the pathogen (*Candidatus Liberibacter asiaticus*). The conversion to **feruloylputrescine** may be a pathogen strategy to deplete these active defenses [2] [3].
- **Defense Signaling Modulation:** In rice, the brown planthopper can manipulate plant volatile cues to suppress the jasmonic acid (JA) signaling pathway. A key node in this suppression is the downregulation of the **Os4CL5** gene, which is essential for the production of **N-feruloylputrescine**. This indicates that phenolamides like **feruloylputrescine** are JA-regulated compounds critical for anti-herbivore resistance [4].
- **Marker for Disease Severity:** In citrus plants infected with HLB, a significant increase in **feruloylputrescine** levels is highly correlated with disease severity, making it a potential diagnostic biomarker [2] [3].

## Analytical and Experimental Methods

Research on **feruloylputrescine** relies heavily on advanced metabolomics and molecular techniques:

- **Mass Spectrometry (MS)-based Metabolomics:** This is the core technique for identifying and quantifying **feruloylputrescine** in complex plant extracts. It is often coupled with:
  - **Molecular Networking:** Used to cluster and visualize structurally related metabolites, helping to identify compounds that change in tandem with **feruloylputrescine** under stress conditions [2].
  - **Spatial Molecular Mapping (2D/3D):** This technique maps the spatial distribution of metabolites within a plant tissue (e.g., a leaf or branch). It was crucial for showing that **feruloylputrescine** accumulates specifically in chlorotic, symptomatic regions of HLB-infected leaves, while flavonoids are depleted [2].
- **Gene Expression Analysis:** The transcriptional regulation of biosynthetic genes (like the acyltransferases and **Os4CL5**) is often studied using **qPCR** or **RNA-Seq** to link metabolite accumulation with gene expression changes [1] [4].
- **In vitro Bioassays:** To confirm the biological activity of precursor molecules, compounds like ferulic acid are tested in vitro for their bactericidal effects against pathogens like CLAs, with efficacy compared to reference antibiotics [2].

## Potential Applications

Understanding this pathway opens avenues for practical applications:

- **Crop Protection and Breeding:** Engineering or selecting for cultivars with enhanced capacity to produce defensive phenolamides or their precursor compounds could improve resistance. The identification of the **Os4CL5** gene in rice provides a direct target for breeding or biotechnological approaches to bolster planthopper resistance [4].
- **Novel Therapeutics for Plant Diseases:** The discovery that ferulic acid and bioflavonoids are bactericidal to the HLB pathogen offers a promising, plant-derived alternative to antibiotics for managing this devastating disease [2] [3].
- **Human Health Applications:** A 2024 study identified **feruloylputrescine** in orange peel as a potent inhibitor of the cntA/B enzyme, which is involved in the production of Trimethylamine N-oxide (TMAO), a metabolite linked to cardiovascular diseases. This suggests potential for **feruloylputrescine** as a nutraceutical [5].

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